

Stiolto Respimat® Technical Support Center for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Stiolto Respimat*

CAS No.: *1589477-29-1*

Cat. No.: *B1257873*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **Stiolto Respimat®** (tiotropium bromide and olodaterol hydrochloride) inhalation spray in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Stiolto Respimat®** in the laboratory?

A1: **Stiolto Respimat®** should be stored at controlled room temperature, 20°C to 25°C (68°F to 77°F), with excursions permitted between 15°C and 30°C (59°F and 86°F).^[1] It is recommended to protect the product from freezing.

Q2: What is the approved shelf-life and in-use stability of **Stiolto Respimat®**?

A2: The approved shelf-life for the unopened product is 36 months when stored at the recommended conditions.^[1] After the cartridge is inserted into the Respimat® inhaler, it has an in-use stability of 3 months.^[1]

Q3: Are the active pharmaceutical ingredients (APIs), tiotropium bromide and olodaterol hydrochloride, sensitive to light?

A3: Olodaterol hydrochloride has shown sensitivity to light when in solution.[2] Tiotropium bromide is also known to be sensitive to light when dissolved in water.[2] Therefore, it is advisable to protect solutions containing these compounds from light during experiments.

Q4: What are the known degradation pathways for the active ingredients under stress conditions?

A4: Forced degradation studies on olodaterol hydrochloride have shown it degrades under acidic, alkaline, oxidative, thermal, and photolytic stress conditions.[3][4] Eleven degradation products of olodaterol have been identified.[3][4] Tiotropium bromide is known to be susceptible to hydrolysis.

Q5: Can **Stiolto Respimat®** be used beyond its expiration date for research purposes?

A5: Using **Stiolto Respimat®** beyond its expiration date is not recommended for experiments where precise dosage and stability are critical, as the integrity and performance of the drug product cannot be guaranteed.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent analytical results	Improper storage leading to degradation of one or both active ingredients.	Verify that the product has been stored according to the recommended conditions (20°C to 25°C). Protect any prepared solutions from light.
Inaccurate sample preparation from the Respimat® device.	Ensure the device is primed correctly before extracting a sample. A consistent and validated method for sample extraction from the metered-dose inhaler should be used.	
Precipitation in prepared solutions	Exceeding the solubility of tiotropium bromide or olodaterol hydrochloride in the chosen solvent.	Tiotropium bromide is slightly soluble in water and methanol. Olodaterol hydrochloride is sparingly-slightly soluble in water and slightly soluble in ethanol. Consider the solubility characteristics when preparing solutions.
Unexpected peaks in chromatogram	Degradation of the active ingredients or interaction with excipients.	Refer to forced degradation studies to identify potential degradation products. ^{[3][4]} Ensure the analytical method is stability-indicating.

Data Presentation: Stability and Storage Parameters

Table 1: Recommended Storage and Stability of **Stiolto Respimat®**

Parameter	Condition
Storage Temperature	20°C to 25°C (68°F to 77°F)
Permitted Excursions	15°C to 30°C (59°F to 86°F)
Shelf-Life (unopened)	36 months
In-Use Stability	3 months after cartridge insertion

Table 2: Summary of Forced Degradation Conditions for Olodaterol HCl

Stress Condition	Reagent/Method
Acid Hydrolysis	0.5 N HCl
Base Hydrolysis	0.1 N NaOH
Oxidation	30% Hydrogen Peroxide
Thermal Degradation	60°C
Photolytic Degradation	Exposure to UV light

Experimental Protocols

Key Experiment: Stability-Indicating RP-HPLC Method for Simultaneous Estimation of Tiotropium Bromide and Olodaterol Hydrochloride

This method is adapted from a validated procedure for the simultaneous estimation of these compounds and can be used to assess the stability of **Stiolto Respimat®** samples.[\[3\]](#)[\[4\]](#)

1. Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a UV detector.
- Column: Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[4\]](#)
- Mobile Phase: 20 mM anhydrous KH₂PO₄ (containing 0.2% triethylamine, v/v, pH adjusted to 6 with orthophosphoric acid) : methanol (55:45, v/v).[\[4\]](#)

- Flow Rate: 1 mL/min.[\[4\]](#)
- Detection Wavelength: 240 nm.
- Column Temperature: 30°C.
- Injection Volume: 100 µL.

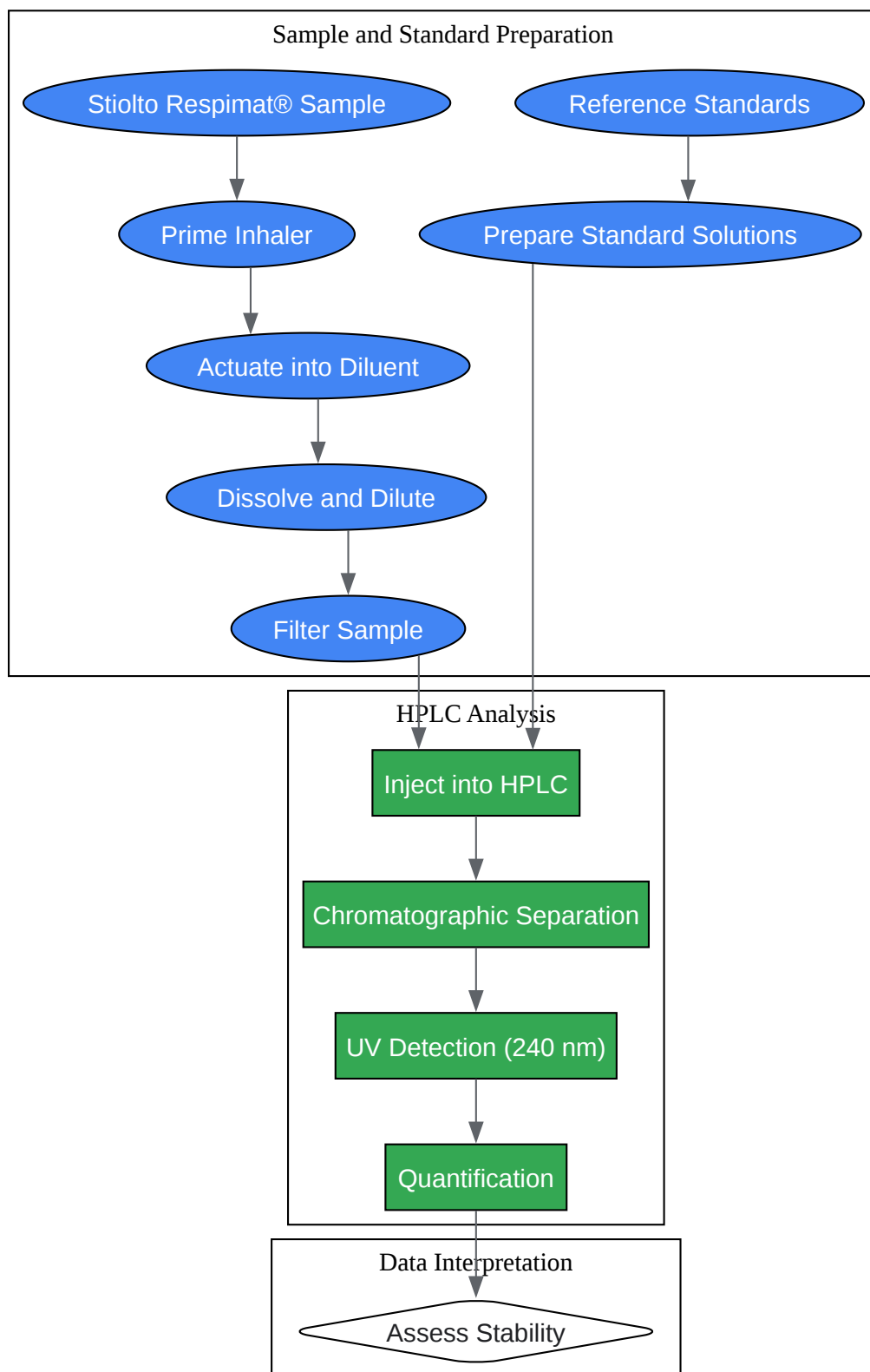
2. Standard and Sample Preparation:

- Standard Stock Solutions: Prepare individual stock solutions of tiotropium bromide and olodaterol hydrochloride in a suitable diluent (e.g., a mixture of the mobile phase buffer and acetonitrile in a 70:30 v/v ratio).
- Working Standard Solution: Prepare a mixed working standard solution by diluting the stock solutions to a known concentration within the linear range of the assay.
- Sample Preparation from **Stiolto Respimat®**:
 - Prime the **Stiolto Respimat®** inhaler as per the manufacturer's instructions.
 - Discharge a known number of actuations into a specific volume of diluent in a volumetric flask.
 - Sonicate the solution for a few minutes to ensure complete dissolution.
 - Dilute to the final volume with the diluent.
 - Filter the solution through a 0.45 µm filter before injection.

3. Analysis:

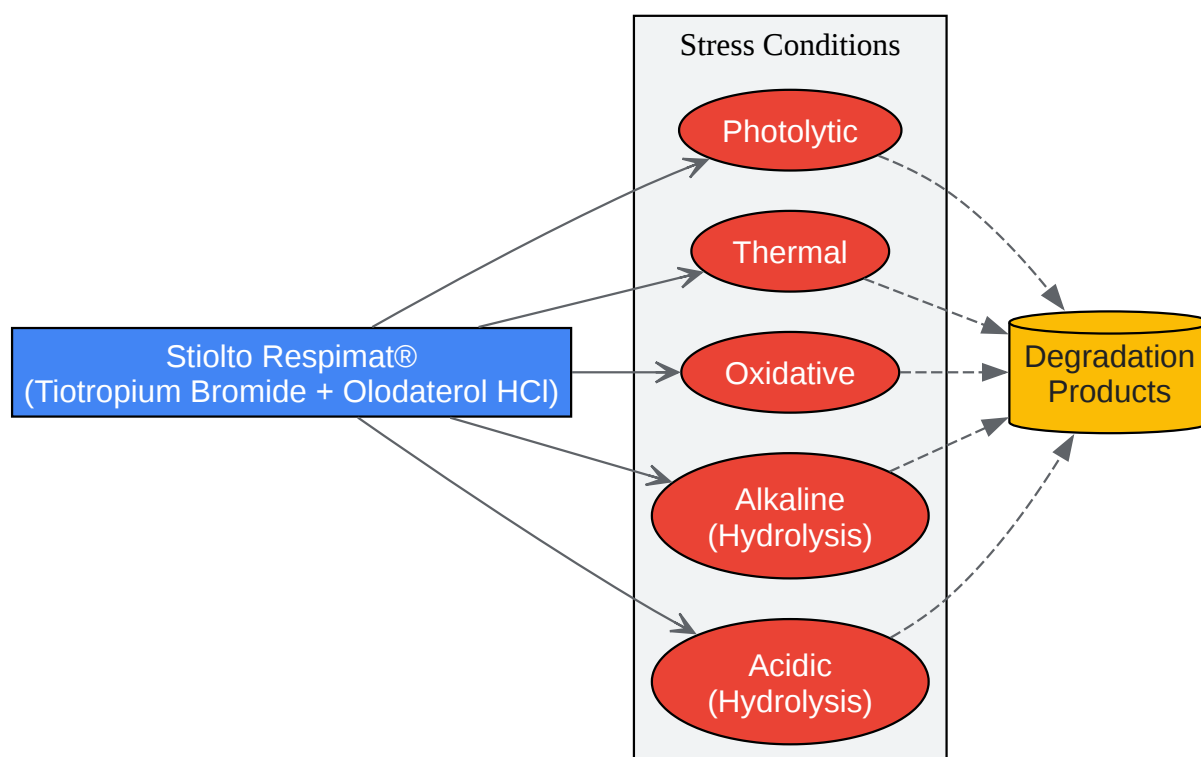
- Inject the standard and sample solutions into the HPLC system.
- Identify the peaks of tiotropium and olodaterol based on their retention times compared to the standard.
- Quantify the amount of each active ingredient in the sample using the peak areas.

Visualizations



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Caption: Workflow for HPLC-based stability assessment of **Stiolto Respimat®**.



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Caption: Potential degradation pathways for **Stiolto Respimat®** under stress.

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- To cite this document: BenchChem. [Stiolto Respimat® Technical Support Center for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1257873/docs#stiolto-respimat-technical-support-center-for-laboratory-professionals>]

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